2-(Isoquinolin-7-yloxy)acetic acid basic properties

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Compound of Interest	
Compound Name:	*2-(Isoquinolin-7-yloxy)acetic acid*
CAS No.:	*86235-60-1*
Cat. No.:	*B1601278*

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An In-depth Technical Guide to the Basic Properties of **2-(Isoquinolin-7-yloxy)acetic acid**

Introduction

2-(Isoquinolin-7-yloxy)acetic acid is a heterocyclic compound featuring a bicyclic isoquinoline core linked to an acetic acid moiety via an ether bond. This molecular architecture, combining a rigid, aromatic N-heterocycle with a flexible acidic side chain, makes it a subject of interest in medicinal chemistry and drug discovery. Isoquinoline alkaloids and their synthetic derivatives are known to possess a wide array of biological activities, including antitumor, antibacterial, anti-inflammatory, and neuroprotective effects.[1][2][3] The presence of both a basic nitrogen atom in the isoquinoline ring and an acidic carboxylic acid group imparts amphoteric properties to the molecule, influencing its physicochemical characteristics and potential biological interactions. This guide provides a detailed examination of the core properties of **2-(Isoquinolin-7-yloxy)acetic acid**, methodologies for its characterization, a synthetic overview, and an exploration of its potential biological context.

Core Physicochemical Properties

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The fundamental properties of a compound dictate its behavior in both chemical and biological systems. For **2-(Isoquinolin-7-yloxy)acetic acid**, the interplay between the isoquinoline ring and the acetic acid side chain is paramount.

Table 1: Key Properties of **2-(Isoquinolin-7-yloxy)acetic acid**

Property	Value	Source
CAS Number	86235-60-1	[4][5]
Molecular Formula	$C_{11}H_9NO_3$	[4]
Molecular Weight	203.197 g/mol	[4]
Exact Mass	203.058 g/mol	[4]
Predicted Density	1.337 ± 0.06 g/cm³	[4]
Predicted XLogP3	1.7	[4]
Predicted PSA	59.42 Å²	[4]

The structure contains two key functional groups that determine its acid-base properties: the carboxylic acid group (-COOH), which is acidic, and the nitrogen atom in the isoquinoline ring, which is weakly basic. This makes the molecule amphoteric. The pKa of the carboxylic acid is expected to be in the typical range for acetic acid derivatives, while the pKa of the isoquinoline nitrogen's conjugate acid will be lower, reflecting its reduced basicity due to the aromatic system.

Experimental Determination of Basic Properties

Verifying the physicochemical properties of a compound is a foundational step in research. The following protocols outline standardized methods for determining the solubility and acidity of **2-(Isoquinolin-7-yloxy)acetic acid**.

Protocol for Solubility Determination

The solubility of a compound provides insights into its polarity and functional groups.[6][7] This protocol uses a systematic approach to classify the compound based on its solubility in a series of aqueous and organic solvents.[8][9][10]

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Methodology:

- Water Solubility:
  - Add approximately 25 mg of the compound to a test tube containing 0.75 mL of deionized water.[9]
  - Vigorously shake the tube for 60 seconds.[6]
  - Observe if the compound dissolves completely. Water-soluble compounds typically have polar functional groups and a low molecular weight.[7]
- Aqueous Base Solubility (5% NaOH):
  - If insoluble in water, add 25 mg of the compound to a test tube containing 0.75 mL of 5% NaOH solution.[9]
  - Shake vigorously. Solubility in NaOH indicates the presence of an acidic functional group, such as a carboxylic acid or a phenol, which reacts to form a water-soluble sodium salt.[7]
- Aqueous Weak Base Solubility (5% $NaHCO_3$):
  - If soluble in NaOH, test its solubility in 0.75 mL of 5% $NaHCO_3$ solution.[9]
  - Vigorous bubbling (CO_2 evolution) and dissolution confirm the presence of a strong acid, typically a carboxylic acid.[7] Weak acids like phenols generally do not dissolve in sodium bicarbonate.
- Aqueous Acid Solubility (5% HCl):
  - If insoluble in water and NaOH, test solubility in 0.75 mL of 5% HCl.[9]
  - Solubility indicates the presence of a basic functional group, such as an amine (in this case, the isoquinoline nitrogen), which forms a water-soluble hydrochloride salt.
- Organic Solvent (Ether) Solubility:
  - Add 25 mg of the compound to 0.75 mL of diethyl ether and shake.[9]

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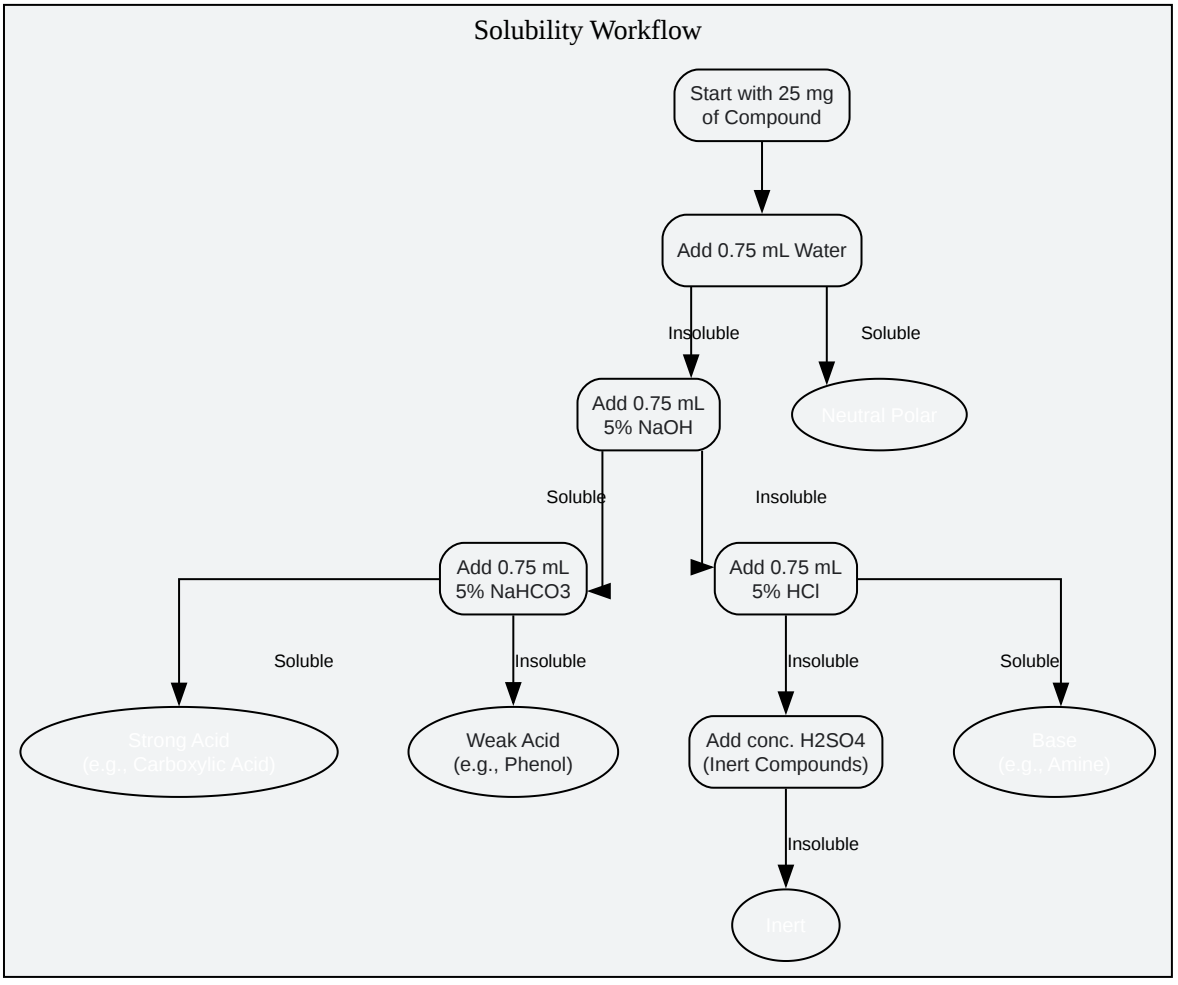
- Solubility in a non-polar solvent like ether suggests the compound is largely organic and non-polar in nature.



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Caption: Workflow for determining the solubility class of an organic compound.

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Protocol for pKa Determination via Potentiometric Titration

The pKa, or acid dissociation constant, is a quantitative measure of the strength of an acid in solution.[11] Potentiometric titration is a standard method for its determination.[12] For water-insoluble compounds, a co-solvent system may be required.[13]

Methodology:

- Sample Preparation:
  - Accurately weigh a sample of **2-(Isoquinolin-7-yloxy)acetic acid** and dissolve it in a suitable solvent (e.g., a mixture of DMSO and water if water solubility is low).
- Titration Setup:
  - Calibrate a pH meter with standard buffer solutions.
  - Place the dissolved sample in a beaker with a magnetic stirrer.
  - Immerse the pH electrode in the solution.
- Titration Process:
  - Use a standardized solution of a strong base (e.g., 0.1 M NaOH) as the titrant.
  - Add the titrant in small, precise increments (e.g., 0.1 mL).
  - After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Data Analysis:
  - Plot the recorded pH values against the volume of NaOH added to generate a titration curve.
  - Determine the equivalence point, which is the point of inflection on the curve.

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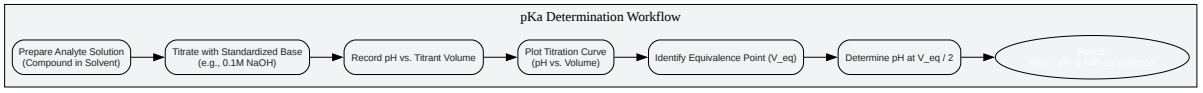
- The pKa is equal to the pH at the half-equivalence point.[11] This is the point where half of the acid has been neutralized ([HA] = [A⁻]).



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Caption: Workflow for determining pKa via potentiometric titration.

Synthesis Overview

The synthesis of **2-(Isoquinolin-7-yloxy)acetic acid** can be achieved through a Williamson ether synthesis. This classic and reliable method involves the reaction of an alkoxide with a primary alkyl halide. In this context, the phenoxide of 7-hydroxyisoquinoline reacts with an acetic acid derivative.

Reaction Scheme:

The synthesis typically proceeds in two steps:

- Deprotonation: 7-Hydroxyisoquinoline is treated with a suitable base (e.g., sodium hydroxide, potassium carbonate) to form the more nucleophilic 7-isoquinolinate anion.
- Nucleophilic Substitution: The resulting anion is reacted with an ethyl haloacetate (e.g., ethyl bromoacetate). The phenoxide displaces the halide in an S_n2 reaction to form the corresponding ester.
- Hydrolysis: The resulting ethyl ester is then hydrolyzed under basic or acidic conditions to yield the final carboxylic acid product, **2-(Isoquinolin-7-yloxy)acetic acid**.

A similar one-pot protocol has been described for the synthesis of related quinoline-3-carboxylic acid derivatives.[14]

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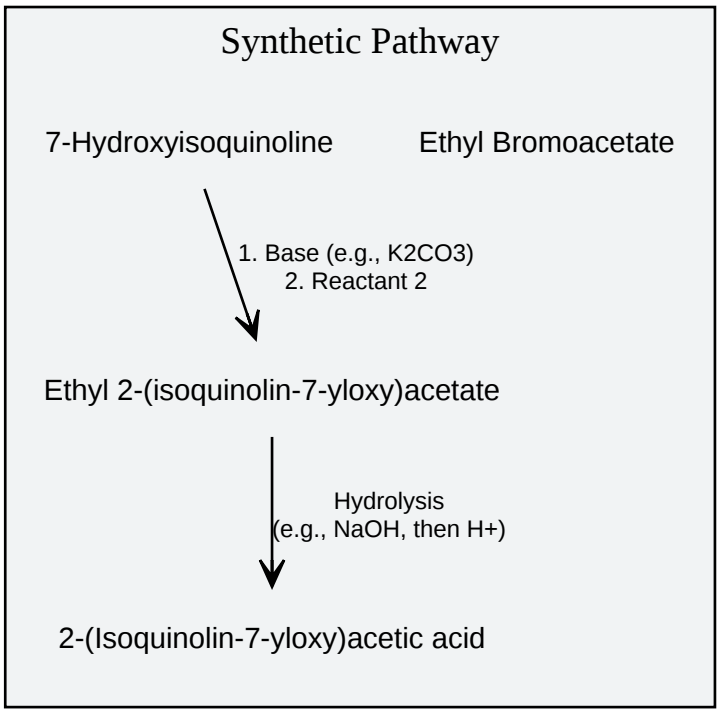

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Caption: Synthetic route to **2-(Isoquinolin-7-yloxy)acetic acid**.

Biological Context and Potential Mechanisms of Action

While specific biological data for **2-(Isoquinolin-7-yloxy)acetic acid** is not widely published, the isoquinoline scaffold is a well-established pharmacophore present in numerous biologically active natural products and synthetic drugs.[1][3][15] These compounds exhibit a vast range of activities, including antibacterial, antitumor, and anti-inflammatory properties.[2][16]

Structurally related compounds provide valuable clues to potential mechanisms of action:

- Phosphodiesterase (PDE) Inhibition: Certain pyrimido-isoquinoline derivatives have been shown to inhibit platelet aggregation by inhibiting phosphodiesterase.[17] This leads to an increase in intracellular cyclic AMP (cAMP) levels, which in turn inhibits calcium mobilization and subsequent cellular processes like platelet activation.[17]

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- CRTH2 Antagonism: Isoquinolinone indole acetic acids have been developed as potent antagonists of the chemoattractant receptor-homologous molecule expressed on Th2 cells (CRTH2).[18] CRTH2 is a receptor for prostaglandin D2 and is implicated in allergic inflammatory diseases. Antagonizing this receptor can reduce the inflammatory response.

- Enzyme Inhibition: The general structure, incorporating an aromatic system and a carboxylic acid, is common in inhibitors of various enzymes where the carboxylate can form key ionic interactions or hydrogen bonds within an active site.

Given these precedents, a plausible mechanism of action for **2-(Isoquinolin-7-yloxy)acetic acid** could involve the inhibition of key signaling enzymes. The diagram below illustrates the canonical cAMP signaling pathway, a common target for isoquinoline-based compounds.

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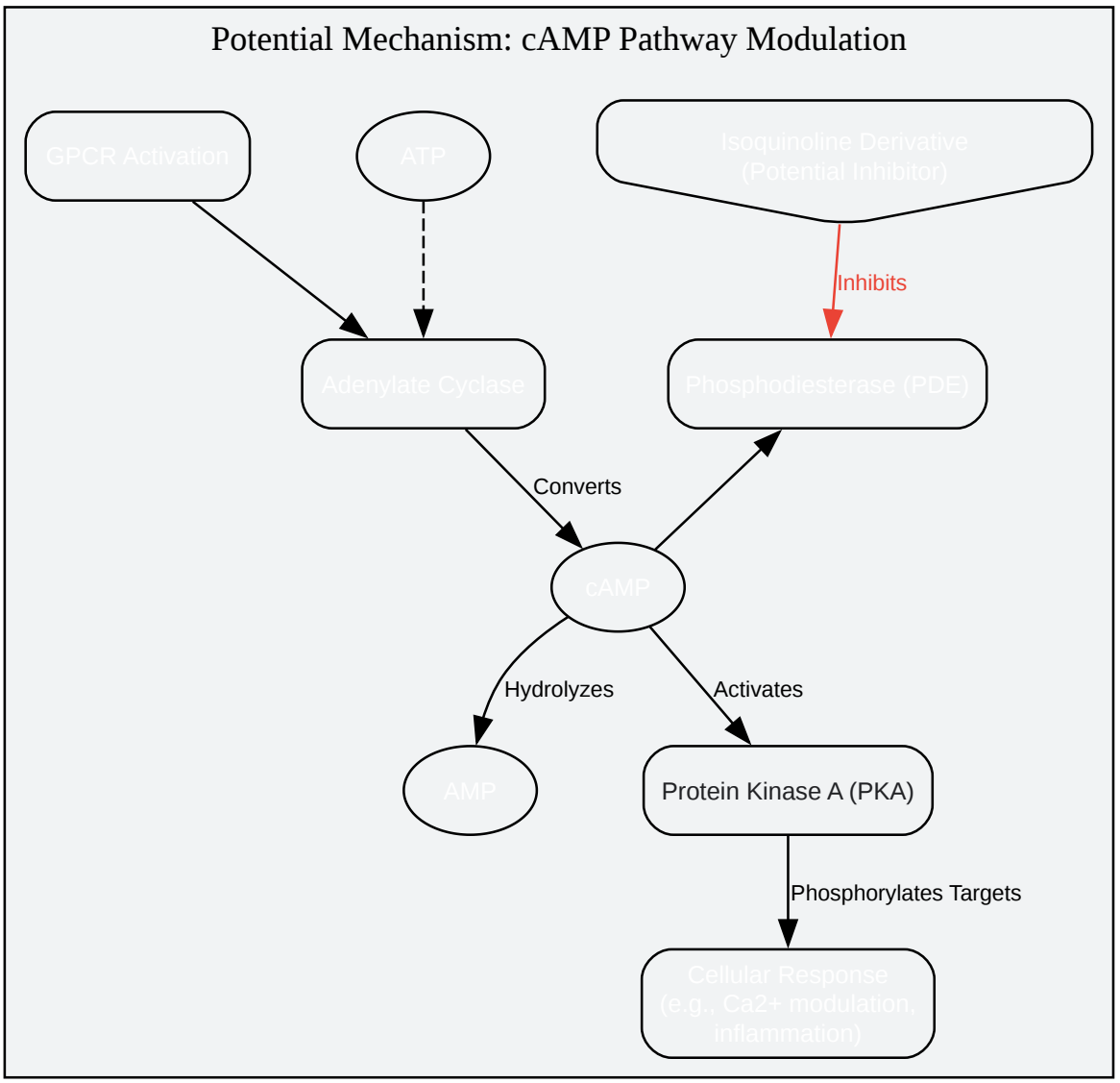

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Caption: Potential modulation of the cAMP signaling pathway by an isoquinoline derivative.

Conclusion

2-(Isoquinolin-7-yloxy)acetic acid is a molecule with significant potential stemming from its hybrid structure. Its amphoteric nature, defined by the acidic carboxyl group and the basic isoquinoline nitrogen, governs its physicochemical properties like solubility and its potential for ionic interactions in a biological milieu. The established protocols for determining its pKa and solubility are crucial for its characterization in any research or development setting. While its

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specific biological role is yet to be fully elucidated, its structural similarity to known bioactive agents, particularly enzyme inhibitors and receptor antagonists, makes it a compelling candidate for further investigation in drug discovery programs targeting a range of therapeutic areas.

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